

Application Notes and Protocols: Indigo Carmine as a pH Indicator

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Compound of Interest

Compound Name: Indigo

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Introduction

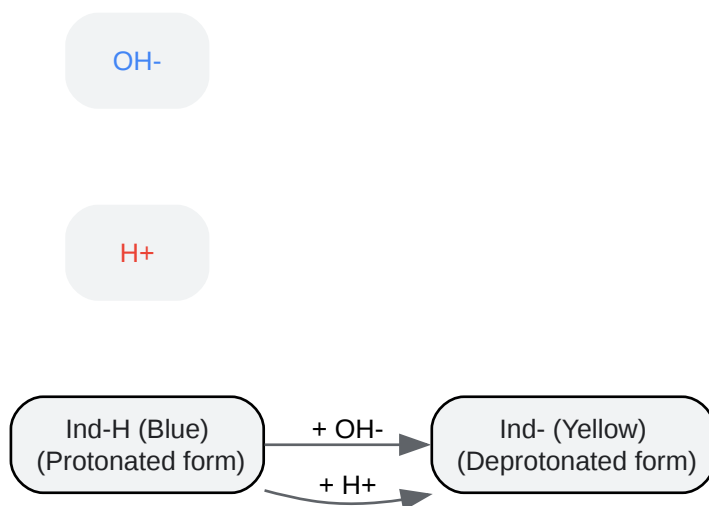
Indigo carmine, also known as 5,5'-**indigo**disulfonic acid sodium salt, is a versatile organic dye with applications in the food industry, medical diagnostics, and as a chemical indicator.[1][2][3] While it is widely recognized as a redox indicator, it also functions as a pH indicator in alkaline conditions, exhibiting a distinct color change.[1][2][3] These application notes provide detailed information and protocols for the use of **indigo** carmine as a pH indicator in chemical reactions.

Indigo carmine's utility as a pH indicator is primarily in the higher pH range, making it suitable for specific titrations and the monitoring of basic solutions. Its dual nature as both a pH and redox indicator necessitates careful consideration of the chemical environment to ensure accurate interpretation of color changes.

Physicochemical Properties and pH Indicating Mechanism

Indigo carmine is a water-soluble salt of **indigo**tindisulfonic acid.[1][2] The color change of **indigo** carmine in response to pH is due to the protonation and deprotonation of the molecule, which alters its electronic structure and, consequently, its light absorption properties. In its deprotonated (basic) form, the molecule absorbs light at a different wavelength compared to its protonated (less basic) form.

The chemical equilibrium governing this color change can be represented as follows:



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Caption: Chemical equilibrium of **indigo** carmine pH indicator.

Quantitative Data

The following table summarizes the key quantitative data for **indigo** carmine as a pH indicator.

Parameter	Value	Reference
pH Range	11.4 - 13.0	[4][5]
11.5 - 14.0	[1][6][7]	
11.6 - 14.0	[8]	
Color Change	Blue to Yellow	[1][3][4][6][7]
pKa	11.17 - 12.99	[9]
Absorbance Maximum (λ_{max})	~610-615 nm (Blue form)	[4][10][11]
~450 nm (Yellow form)	[6]	

Experimental Protocols

Preparation of Indigo Carmine Indicator Solution (0.2% w/v)

This protocol describes the preparation of a standard 0.2% aqueous solution of **indigo** carmine for use as a pH indicator.

Materials:

- **Indigo** carmine powder ($C_{16}H_8N_2Na_2O_8S_2$)
- Distilled or deionized water
- 500 mL volumetric flask
- Weighing boat
- Spatula
- Magnetic stirrer and stir bar (optional)

Procedure:

- Accurately weigh 1.0 g of **indigo** carmine powder using a weighing boat.
- Transfer the powder to a 500 mL volumetric flask.
- Add approximately 400 mL of distilled or deionized water to the flask.
- Stopper the flask and shake gently to dissolve the powder. A magnetic stirrer can be used for more efficient dissolution.
- Once the powder is completely dissolved, add distilled or deionized water to the 500 mL mark.
- Invert the flask several times to ensure the solution is homogeneous.
- Store the prepared indicator solution in a well-sealed, light-resistant bottle. The solution has a limited shelf life and should be prepared fresh for optimal performance.[\[12\]](#)

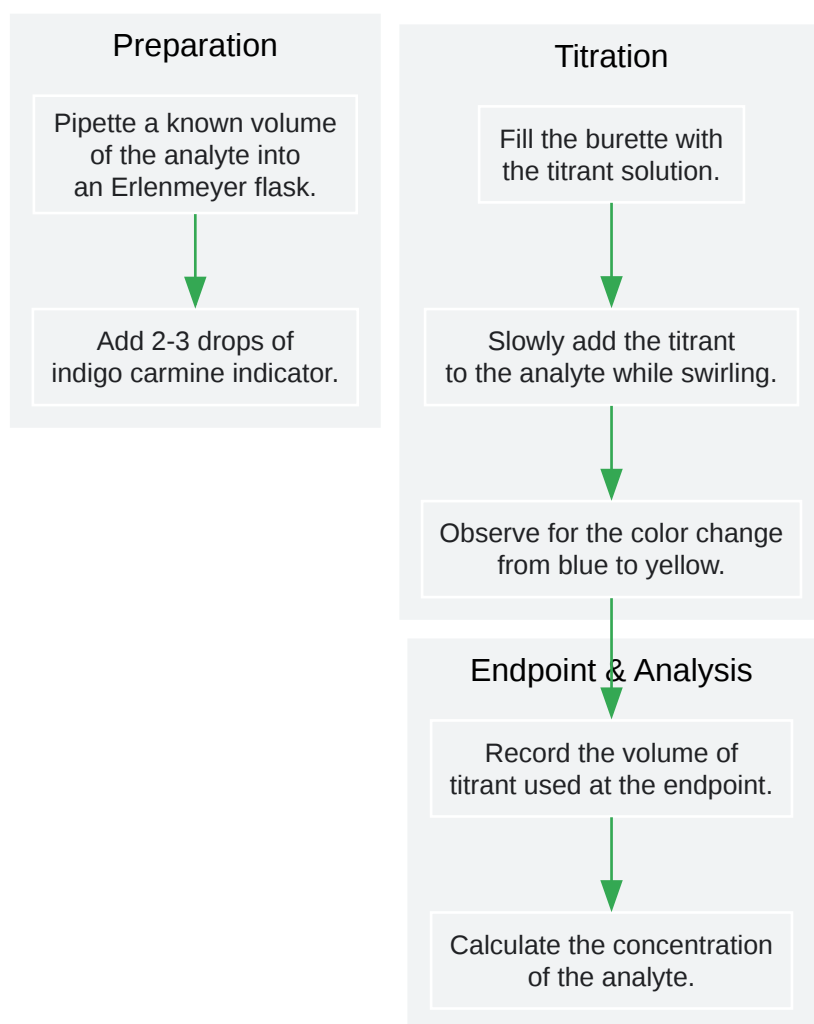
Protocol for Acid-Base Titration

This protocol outlines the general steps for performing an acid-base titration using **indigo carmine** as the indicator. This is suitable for the titration of a strong acid with a strong base where the endpoint is expected to be in the alkaline range.

Materials:

- Analyte solution (e.g., a known concentration of a strong acid)
- Titrant solution (e.g., a standard solution of a strong base like NaOH)
- **Indigo** carmine indicator solution (0.2%)
- Burette
- Pipette
- Erlenmeyer flask
- White tile or background for easy color observation

Workflow:



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Caption: General workflow for an acid-base titration.

Procedure:

- Preparation:
 - Rinse the burette with a small amount of the titrant solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
 - Pipette a precise volume of the analyte solution into a clean Erlenmeyer flask.

- Add 2-3 drops of the 0.2% **indigo** carmine indicator solution to the analyte. The solution should turn blue.
- Titration:
 - Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change.
 - Slowly add the titrant from the burette to the analyte while continuously swirling the flask.
 - As the endpoint is approached, the color may temporarily change at the point of titrant addition. Add the titrant drop by drop at this stage.
- Endpoint Determination:
 - The endpoint is reached when the entire solution undergoes a permanent color change from blue to yellow.
 - Record the final burette reading.
- Calculation:
 - Calculate the volume of titrant used by subtracting the initial reading from the final reading.
 - Use the stoichiometry of the reaction and the known concentration of the titrant to calculate the concentration of the analyte.

Applications and Considerations

- Monitoring of Alkaline Solutions: **Indigo** carmine is particularly useful for visually estimating the pH of highly alkaline solutions within its transition range.
- Dual Redox and pH Indicator: It is crucial to be aware of the redox properties of the system being studied. In the presence of strong oxidizing or reducing agents, the color change may be due to a redox reaction rather than a pH change.^[13] For instance, in the Löwenthal-Permanganate titration, **indigo** carmine acts as a redox indicator where it is oxidized by excess permanganate.^{[13][14][15]}

- **Stability:** Aqueous solutions of **indigo** carmine have limited stability and can be affected by light and changes in pH over time.[12] It is recommended to use freshly prepared solutions for accurate results.

Safety and Handling

Indigo carmine is generally considered to have low toxicity. However, as with all laboratory chemicals, appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn. Avoid inhalation of the powder and contact with skin and eyes. Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these guidelines and protocols, researchers, scientists, and drug development professionals can effectively utilize **indigo** carmine as a pH indicator in their chemical analyses.

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